

Application Note: Scalable Synthesis of N-(2-Bromobenzyl)-2-propanamine Hydrochloride

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Compound of Interest

Compound Name: *N*-(2-Bromobenzyl)-2-propanamine hydrochloride

CAS No.: 1051919-30-2

Cat. No.: B3078490

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Abstract & Scope

This application note details a robust, scalable protocol for the production of **N-(2-Bromobenzyl)-2-propanamine hydrochloride** (CAS: 1051919-30-2). This secondary amine serves as a critical intermediate in the synthesis of CNS-active pharmaceutical ingredients and is a versatile scaffold for downstream palladium-catalyzed cross-coupling reactions (e.g., Buchwald-Hartwig, Suzuki-Miyaura) due to the preserved ortho-bromo functionality.

The procedure addresses specific scale-up challenges:

- Volatility Management: Handling isopropylamine (bp 32–34 °C) without pressurized vessels.
- Chemoselectivity: Preventing over-alkylation and preserving the aromatic bromine against hydrodehalogenation.
- Salt Crystallization: Ensuring high purity (>98%) and flowability of the final hydrochloride salt.

Process Chemistry Assessment

Route Selection

Two primary routes were evaluated. The Reductive Amination (Route A) is selected for scale-up due to its superior impurity profile and safety compared to direct alkylation.

- Route A (Selected): Condensation of 2-bromobenzaldehyde with isopropylamine to form an imine, followed by hydride reduction.
 - Advantages: Mono-alkylation is kinetically favored; avoids genotoxic alkyl halides (e.g., 2-bromobenzyl bromide).
 - Key Control: The ortho-bromo substituent creates steric hindrance, slowing imine formation. The protocol uses a slight excess of amine and optimized induction time to drive equilibrium.
- Route B (Rejected): Alkylation of isopropylamine with 2-bromobenzyl bromide.
 - Risks:[1] High probability of bis-alkylation (tertiary amine formation); 2-bromobenzyl bromide is a potent lachrymator and skin irritant.

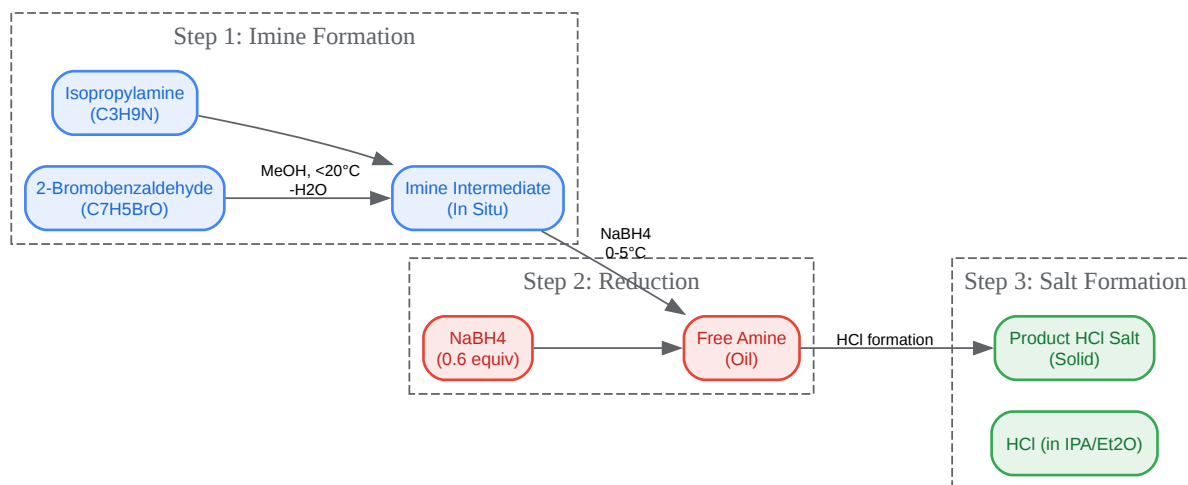
Reagent Selection for Scale-Up

- Reducing Agent: Sodium Borohydride () is chosen over Sodium Triacetoxyborohydride (STAB). While STAB is milder, is significantly more cost-effective for kilogram-scale batches and generates easier-to-handle inorganic waste (borates vs. acetates). The risk of reducing the aldehyde directly is mitigated by a stepwise "Imine Pre-formation" protocol.
- Solvent: Methanol (MeOH) is selected for its high solubility of both reactants and the borohydride reagent, facilitating rapid kinetics.

Experimental Protocol

Reaction Scheme

The synthesis proceeds via a stepwise reductive amination:



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Caption: Stepwise reductive amination workflow ensuring imine conversion prior to reduction.

Materials & Stoichiometry

Batch Size Basis: 100 g of 2-Bromobenzaldehyde (0.54 mol)

Reagent	MW (g/mol)	Equiv.[2]	Mass/Vol	Role
2-Bromobenzaldehyde	185.02	1.0	100.0 g	Limiting Reagent
Isopropylamine	59.11	1.2	38.3 g (55 mL)	Amine Source
Methanol (anhydrous)	-	-	500 mL (5V)	Solvent
Sodium Borohydride	37.83	0.6	12.3 g	Reducing Agent
HCl (4M in Dioxane or IPA)	36.46	1.1	~150 mL	Salt Formation
MTBE / Heptane	-	-	As required	Workup/Crystallization

Detailed Procedure

Phase 1: Imine Formation (The "Cold Soak")

Rationale: Isopropylamine is volatile. Adding it to a warm solution results in loss of stoichiometry. The reaction is exothermic.

- Setup: Equip a 2L 3-neck round-bottom flask with a mechanical stirrer, internal temperature probe, and a reflux condenser (cooled to -5 °C if possible, or standard water). Nitrogen purge is essential.
- Dissolution: Charge 2-Bromobenzaldehyde (100 g) and Methanol (400 mL). Stir until fully dissolved.
- Cooling: Cool the solution to 0–5 °C using an ice/salt bath.
- Addition: Add Isopropylamine (55 mL) dropwise via an addition funnel over 30 minutes.
 - Critical Control: Maintain internal temperature < 15 °C.

- Equilibration: Allow the mixture to warm to room temperature (20–25 °C) and stir for 2 hours.
 - Checkpoint: Perform TLC (20% EtOAc/Hexane) or HPLC. The aldehyde peak should be <2%. If aldehyde remains, add 0.1 equiv of isopropylamine and stir for 1 hour.

Phase 2: Reduction

Rationale: NaBH₄ generates hydrogen gas. Controlled addition is vital to prevent foaming and thermal runaway.

- Cooling: Return the reaction mixture to 0 °C.
- Addition: Add Sodium Borohydride (12.3 g) portion-wise over 45 minutes.
 - Safety Note: Expect vigorous gas evolution (). Ensure reactor venting is unblocked.
 - Exotherm Control: Do not allow temperature to exceed 10 °C during addition.
- Reaction: Remove the ice bath and stir at room temperature for 1 hour.
- Quench: Cool to 5 °C. Slowly add Water (100 mL) to quench excess borohydride. Stir for 20 minutes.
- Solvent Swap: Concentrate the mixture under reduced pressure (Rotavap, 40 °C) to remove Methanol. A biphasic oil/water residue will remain.

Phase 3: Workup & Purification

- Extraction: Dilute the residue with MTBE (Methyl tert-butyl ether) (300 mL) and Water (100 mL). Separate the layers.
- Base Wash: Wash the organic layer with 1M NaOH (100 mL) to ensure the amine is free-based and to remove any borate salts.
- Brine Wash: Wash with saturated brine (100 mL).
- Drying: Dry the organic phase over anhydrous

, filter, and concentrate to yield the crude oil (Free Base).

- Expected Yield (Free Base): ~110–115 g (Pale yellow oil).

Phase 4: Salt Formation & Crystallization

Rationale: The HCl salt is hygroscopic if impure. Anhydrous conditions are preferred.

- Dissolution: Dissolve the crude oil in Isopropyl Acetate (IPAc) or Ethanol (300 mL). Cool to 0–5 °C.
- Acidification: Slowly add 4M HCl in Dioxane (or IPA) (~150 mL) with vigorous stirring.
 - Observation: A thick white precipitate will form immediately.
- Aging: Stir the slurry at 0 °C for 1 hour to maximize yield.
- Filtration: Filter the solid under vacuum / nitrogen blanket.
- Washing: Wash the cake with cold MTBE or Heptane (2 x 50 mL) to remove colored impurities.
- Drying: Dry in a vacuum oven at 40 °C for 12 hours.

Analytical Controls & Specifications

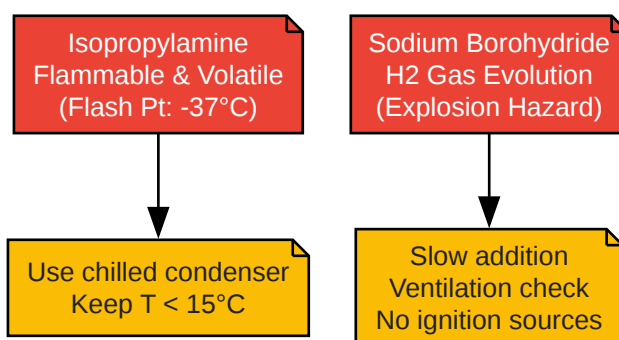
In-Process Controls (IPC)

Step	Method	Specification	Action if Failed
Imine Formation	HPLC / TLC	Aldehyde < 2.0%	Add 0.1 eq Amine; Extend time
Reduction	HPLC	Imine < 0.5%	Add 0.1 eq NaBH ₄ ; Warm to 25°C
Workup	pH Check	Aqueous pH > 12	Add more NaOH during extraction

Final Product Specifications

- Appearance: White to off-white crystalline solid.
- ^1H NMR (DMSO- d_6): Consistent with structure. Key signals: Isopropyl methine multiplet (~3.3 ppm), Benzyl methylene singlet (~4.2 ppm), Aromatic protons (7.2–7.7 ppm).
- Purity (HPLC): > 98.0% (Area %).
- Melting Point: ~185–190 °C (Decomposition).

Safety & Hazard Analysis



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Caption: Critical safety control points for volatile amines and hydride reagents.

- Isopropylamine: Extremely flammable and volatile. All transfers must occur in a fume hood. Ground all glassware to prevent static discharge.
- Ortho-Bromo Stability: Avoid using Palladium on Carbon (Pd/C) for any purification steps, as this will lead to debromination (hydrodehalogenation), destroying the molecule's utility as a coupling partner.

Troubleshooting Guide

Problem	Probable Cause	Solution
Low Yield (<70%)	Volatilization of amine	Cool reaction to 0°C during addition; Use sealed vessel if possible.
Product is Sticky/Yellow	Residual solvent or oxidation	Recrystallize from Ethanol/MTBE (1:3 ratio).
Incomplete Reduction	Water in solvent	Use anhydrous Methanol; Water decomposes NaBH ₄ .
Debromination Observed	Contamination	Ensure no transition metals (Pd, Ni) are present in reactors.

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